

An In-depth Technical Guide to Itinerant Magnetism in La₂Ni₇ Single Crystals

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Compound of Interest

Compound Name: Lanthanum--nickel (2/7)

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This technical guide provides a comprehensive overview of the itinerant magnetic properties of La₂Ni₇ single crystals. La₂Ni₇ is an intermetallic compound that has garnered significant interest due to its complex magnetic phase diagram and the weak itinerant nature of its magnetism, positioning it as a key material for studying quantum criticality.^{[1][2][3][4][5][6][7]} This document synthesizes key findings on its magnetic transitions, crystal structure, and fundamental physical properties, presenting quantitative data in a structured format and detailing the experimental methodologies used in its characterization.

Crystal Structure and Synthesis

La₂Ni₇ crystallizes in a hexagonal Ce₂Ni₇-type structure, belonging to the P6₃/mmc space group.^[8] The crystal structure is composed of alternating La₂Ni₄ and LaNi₅ subunits.^[8] This layered structure gives rise to two crystallographically inequivalent La sites and five distinct Ni sites.^[8]

Table 1: Crystallographic Data for La₂Ni₇

Parameter	Value	Reference
Crystal System	Hexagonal	[8]
Space Group	P63/mmc	[8]
Lattice Parameter (a)	5.06235(11) Å	[8]
Lattice Parameter (c)	24.6908(8) Å	[8]

Experimental Protocols

The investigation of the intrinsic properties of La₂Ni₇ has been made possible through the successful synthesis of large single crystals.[4][5]

- **Method:** High-quality single crystals of La₂Ni₇ are typically grown from a binary, La-Ni melt or a high-temperature solution.[1][8] The process involves preparing a stoichiometric mixture of high-purity lanthanum and nickel, which is then melted in an inert atmosphere. The subsequent slow cooling of the melt facilitates the nucleation and growth of single crystals.[9][10][11][12] Crystals often grow as well-faceted plates with a distinct hexagonal morphology.[5]
- **Magnetization Measurements:** Temperature and magnetic field-dependent magnetization measurements are performed using a commercial magnetometer. These measurements are crucial for determining the magnetic transition temperatures and constructing the anisotropic H-T phase diagrams.[4]
- **Neutron Diffraction:** Single-crystal neutron diffraction is a powerful technique used to determine the magnetic structure, including the propagation vector and the direction of the ordered magnetic moments in the different magnetic phases.[1][2][3][4][5][7][13]
- **Specific Heat:** The temperature dependence of the specific heat is measured to identify phase transitions, which manifest as anomalies at the critical temperatures.
- **Electrical Resistivity:** Four-probe electrical resistivity measurements as a function of temperature are used to probe the scattering of conduction electrons by magnetic moments, revealing features at the magnetic ordering temperatures.[14]

- Nuclear Magnetic Resonance (NMR) and Nuclear Quadrupole Resonance (NQR): ^{139}La NMR and NQR measurements provide local, microscopic information about the magnetic state at the lanthanum nuclear sites, helping to determine the magnetic structure and study magnetic fluctuations.[8][15]
- Angle-Resolved Photoemission Spectroscopy (ARPES): High-resolution ARPES is employed to directly probe the electronic band structure and its reconstruction across the successive magnetic transitions.[16]

Itinerant Magnetic Properties and Phase Transitions

La_2Ni_7 is characterized as a weak itinerant magnet with a small ordered moment of approximately $0.15 \mu\text{B}/\text{Ni}$. [2][3][5] It exhibits a fascinating series of zero-field antiferromagnetic (AFM) phase transitions as a function of temperature. [1][2][3][4][5][7]

Table 2: Magnetic Phase Transitions in La_2Ni_7 at Zero Magnetic Field

Transition Temperature	Phase Transition	Magnetic Structure	Nature of Transition	Reference
$T_1 \approx 61.0 - 62.3 \text{ K}$	Paramagnetic to C-Phase	Incommensurate AFM	Second-order	[1][2][3][4][13]
$T_2 \approx 56.5 - 57.2 \text{ K}$	C-Phase to B-Phase	Incommensurate AFM	Second-order	[1][2][3][4][13]
$T_3 \approx 42.0 - 42.8 \text{ K}$	B-Phase to A-Phase	Commensurate AFM	First-order	[1][2][3][4][13][14]

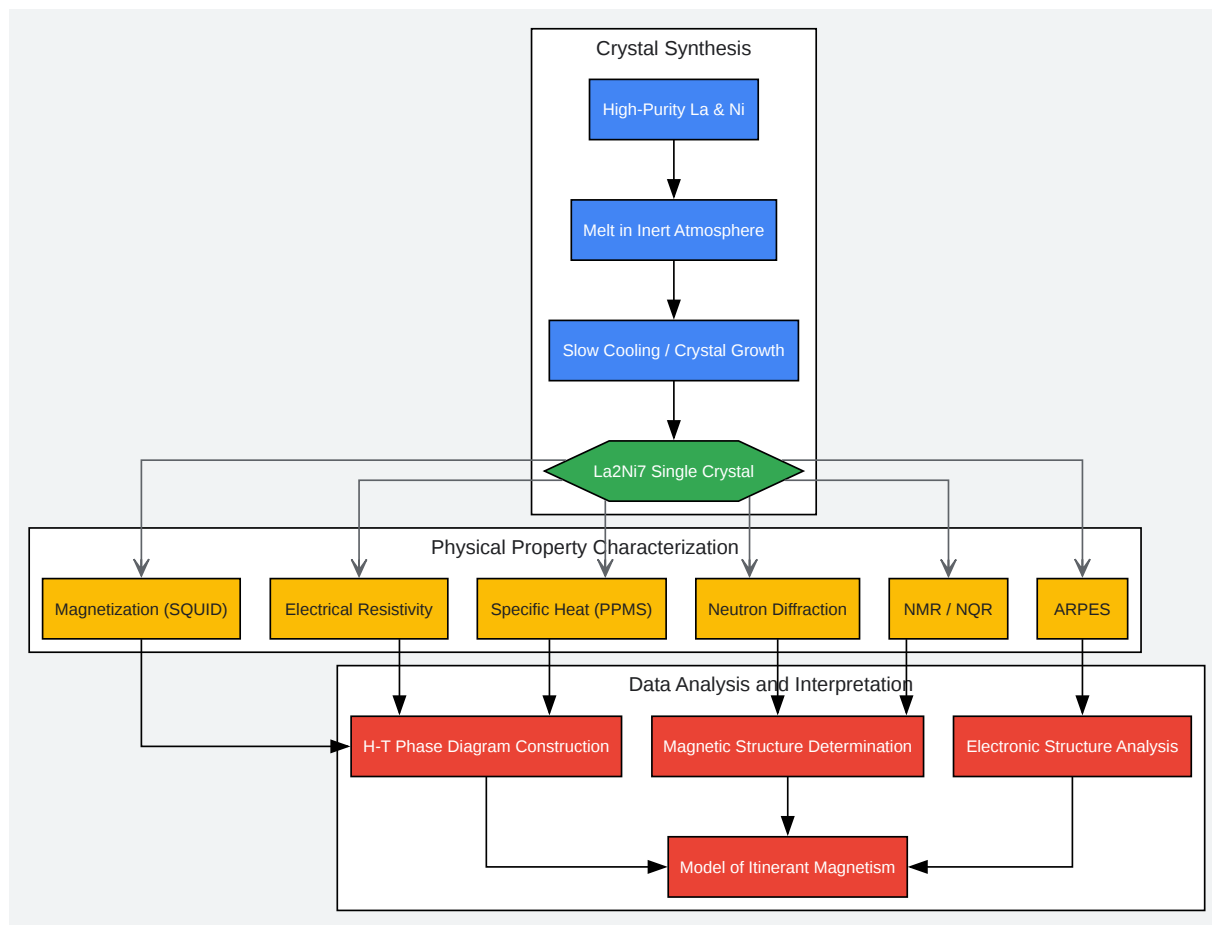
The higher temperature C and B phases are characterized by incommensurate magnetic ordering, while the low-temperature A phase exhibits a commensurate antiferromagnetic structure with moments aligned along the c-axis. [1][2][3][8][13] The highest temperature phase (C-phase) is noted to have a clear ferromagnetic component. [1][2][3][5][7]

Table 3: Key Physical Properties of La_2Ni_7

Property	Value	Reference
Ordered Magnetic Moment	~0.15 $\mu\text{B}/\text{Ni}$	[2][3][5]
Effective Moment (Paramagnetic State)	~0.80 $\mu\text{B}/\text{Ni}$	[8][17]
Paramagnetic Curie-Weiss Temperature	67 K	[8][17]
Rhodes-Wohlfarth Ratio ($\mu\text{c}/\mu\text{sat}$)	5.3	[4]

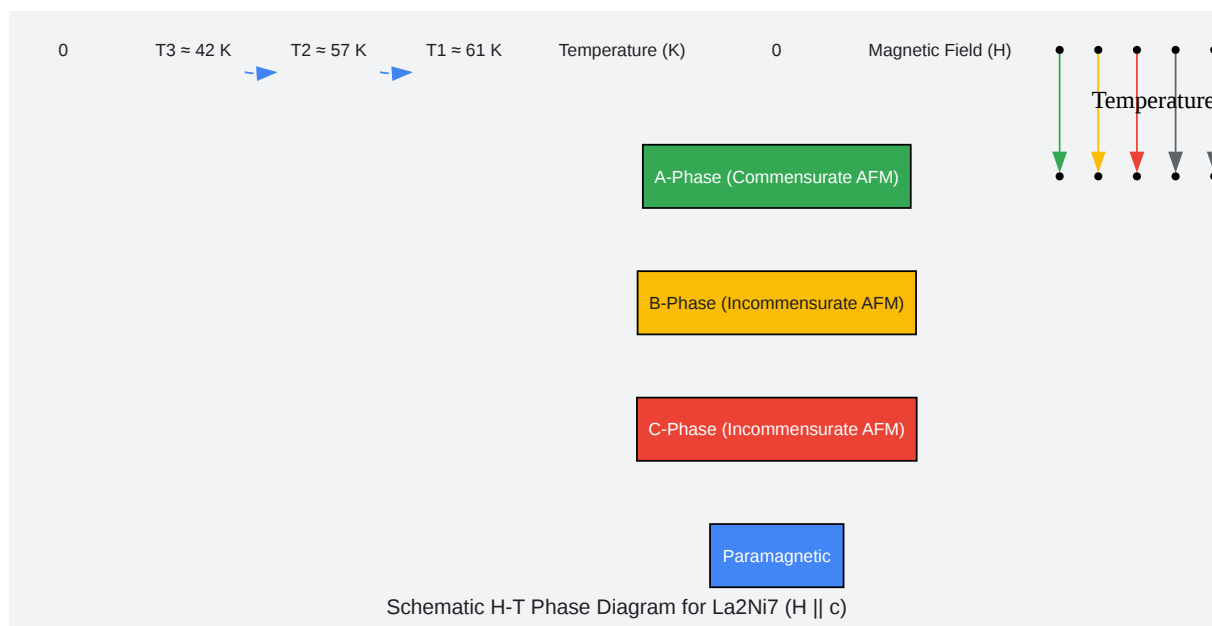
The relatively large Rhodes-Wohlfarth ratio is consistent with the itinerant nature of the magnetism in La_2Ni_7 . [4]

Visualizations



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Caption: Experimental workflow for the investigation of itinerant magnetism in La_2Ni_7 .



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Caption: Schematic H-T phase diagram of La₂Ni₇ for a magnetic field applied along the c-axis.

Quantum Criticality

The delicate nature of the magnetic order in La₂Ni₇, characterized by small ordered moments and multiple phase transitions in a narrow temperature range, suggests its proximity to a quantum critical point (QCP).[4][6][18][19] A QCP is a zero-temperature phase transition driven by quantum fluctuations, and systems near a QCP often exhibit unconventional physical properties.[6] The magnetism in La₂Ni₇ can be tuned by external parameters such as pressure or chemical substitution, making it an ideal platform to explore the physics of quantum criticality in itinerant magnets.[4] For instance, a mere 3% substitution of Cu for Ni is sufficient to drive the system into a ferromagnetic ground state, highlighting the close competition between antiferromagnetic and ferromagnetic interactions.[4]

Conclusion

La₂Ni₇ single crystals represent a model system for investigating weak itinerant magnetism. The availability of high-quality single crystals has enabled detailed studies of its complex magnetic phase diagram, revealing a cascade of magnetic transitions into commensurate and incommensurate antiferromagnetic states. The combination of macroscopic and microscopic experimental probes has provided a comprehensive picture of its magnetic and electronic properties. The proximity of La₂Ni₇ to a quantum critical point makes it a compelling material for future studies aimed at understanding the interplay between magnetism, quantum fluctuations, and emergent electronic phases.

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